

Technical Guide: Physicochemical Properties of Methyl 2,3-dibromopropionate

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Compound of Interest

Compound Name: Methyl 2,3-dibromopropionate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the core physical properties of **Methyl 2,3-dibromopropionate**, a key intermediate in various organic syntheses. The information presented herein is intended to support laboratory research and development activities by providing reliable physical data and standardized experimental methodologies.

Core Physical Properties

The boiling point and density are critical parameters for the safe handling, purification, and application of **Methyl 2,3-dibromopropionate** in a research setting. These properties have been determined under specific conditions as detailed in the literature.

Data Presentation

The quantitative physical properties of **Methyl 2,3-dibromopropionate** are summarized in the table below for quick reference and comparison.

Physical Property	Value	Conditions
Boiling Point	83-86 °C	at 10 mmHg
Density	1.944 g/mL	at 20 °C

Experimental Protocols

While specific literature detailing the experimental determination of the physical properties for this exact molecule is not readily available, standardized methods are employed for such characterizations. Furthermore, a plausible synthetic route, which is crucial for obtaining the compound for study, is outlined below.

Synthesis of Methyl 2,3-dibromopropionate

A common method for the preparation of **Methyl 2,3-dibromopropionate** involves the direct bromination of methyl acrylate. A general procedure is as follows:

- **Reaction Setup:** A three-necked round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser. The setup is placed in an ice bath to maintain a low temperature during the initial phase of the reaction.
- **Reagent Preparation:** Methyl acrylate is dissolved in a suitable inert solvent, such as dichloromethane or carbon tetrachloride, within the reaction flask.
- **Bromination:** A stoichiometric amount of bromine, dissolved in the same solvent, is added dropwise to the stirred solution of methyl acrylate. The temperature is carefully monitored and maintained between 0-5 °C during the addition to control the exothermic reaction.
- **Reaction Completion:** After the addition of bromine is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 1-2 hours to ensure the reaction goes to completion.
- **Workup:** The reaction mixture is washed sequentially with a dilute aqueous solution of sodium thiosulfate (to remove any unreacted bromine), water, and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by vacuum distillation to yield pure **Methyl 2,3-dibromopropionate**.

Boiling Point Determination

The boiling point of **Methyl 2,3-dibromopropionate** is determined under reduced pressure to prevent decomposition at higher temperatures.

- **Apparatus:** A vacuum distillation apparatus is assembled, including a distillation flask, a condenser, a receiving flask, and a connection to a vacuum pump and a manometer.
- **Procedure:** The purified liquid is placed in the distillation flask with a boiling chip or a magnetic stirrer. The system is evacuated to the desired pressure (e.g., 10 mmHg). The flask is then heated gently.
- **Measurement:** The temperature at which the liquid boils and the vapor condenses on the thermometer bulb is recorded as the boiling point at that specific pressure.

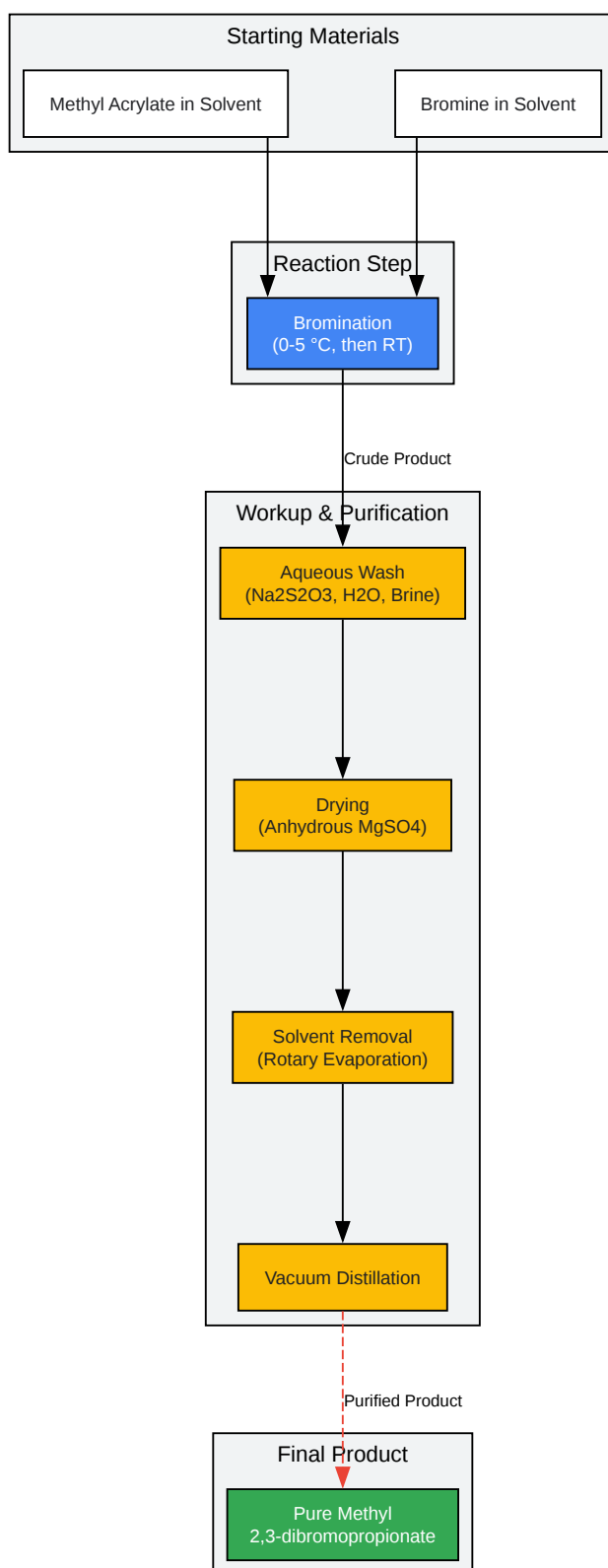
Density Determination

The density of liquid **Methyl 2,3-dibromopropionate** can be accurately measured using a pycnometer.^{[1][2][3][4]}

- **Preparation:** A clean, dry pycnometer of a known volume is weighed accurately.
- **Sample Filling:** The pycnometer is filled with the sample liquid, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the exterior.
- **Weighing:** The filled pycnometer is weighed again.
- **Temperature Control:** The procedure is carried out at a constant temperature (e.g., 20 °C) by using a water bath to ensure accuracy.
- **Calculation:** The density is calculated by dividing the mass of the liquid (weight of filled pycnometer minus weight of empty pycnometer) by the known volume of the pycnometer.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the synthesis and purification of **Methyl 2,3-dibromopropionate**.



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Caption: Workflow for the synthesis of **Methyl 2,3-dibromopropionate**.

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